

Biological Activity & Technical Profile of 3-Heptylphenol

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Compound of Interest

Compound Name: 3-Heptylphenol

CAS No.: 103151-49-1

Cat. No.: B009859

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Content Type: Technical Guide / Whitepaper Audience: Medicinal Chemists, Toxicologists, and Application Scientists Version: 1.0

Part 1: Executive Summary & Chemical Identity

3-Heptylphenol (also known as m-heptylphenol) is a mono-substituted phenol featuring a seven-carbon alkyl chain at the meta (3-) position. Unlike its para-substituted counterparts, which are widely used in industrial surfactants and known for significant endocrine disruption, the meta-substitution pattern of **3-heptylphenol** mimics the structural motif of naturally occurring bioactive lipids found in *Toxicodendron* species (e.g., Urushiol) and *Anacardium* species (e.g., Cardanol).

This compound serves as a vital lipophilic probe and chemical scaffold. Its biological activity is governed by the balance between its polar phenolic head group (hydrogen bonding, radical scavenging) and its hydrophobic heptyl tail (membrane insertion, hydrophobic pocket binding).

Physicochemical Profile

Property	Value / Description	Relevance
IUPAC Name	3-Heptylphenol	Specificity in substitution
Molecular Formula	C ₁₃ H ₂₀ O	Lipophilic small molecule
Molecular Weight	192.30 g/mol	Permeable to cell membranes
LogP (Predicted)	~4.5 - 5.0	High lipophilicity; bioaccumulative potential
Key Structural Feature	Meta-alkyl substitution	Mimics "bent" conformation of natural lipids; distinct enzyme fit vs. para
Natural Occurrence	Pyrolysis marker of Urushi lacquer	Indicator of polymerized urushiol degradation

Part 2: Mechanisms of Action

The biological activity of **3-heptylphenol** operates through three distinct mechanisms, driven by its amphiphilic structure.

Membrane Disruption (Antimicrobial & Cytotoxic)

The primary mode of action for alkylphenols with medium-length chains (C6–C9) is the perturbation of lipid bilayers.

- **Mechanism:** The heptyl chain inserts into the hydrophobic core of the bacterial cell membrane, while the phenolic hydroxyl group resides near the interface.
- **Effect:** This insertion increases membrane fluidity and permeability, leading to the leakage of intracellular ions (K⁺) and ATP, causing cell death.
- **Selectivity:** Meta-substitution often results in a "kinked" effective shape compared to the linear para-isomers, potentially altering its critical micelle concentration (CMC) and membrane partition coefficient.

Enzyme Inhibition (AChE & Tyrosinase)

3-Heptylphenol acts as a scaffold for designing inhibitors of serine hydrolases, particularly Acetylcholinesterase (AChE).

- **Binding Mode:** The phenolic ring interacts with the aromatic residues in the enzyme's active site (e.g., Trp84 in AChE) via

stacking. The heptyl chain extends into the hydrophobic gorge of the enzyme, stabilizing the complex.

- **Carbamate Precursors:** It is frequently derivatized into carbamates (e.g., 3-heptylphenyl N-methylcarbamate). The carbamate moiety covalently modifies the catalytic serine, while the 3-heptyl group provides the necessary affinity for the active site.

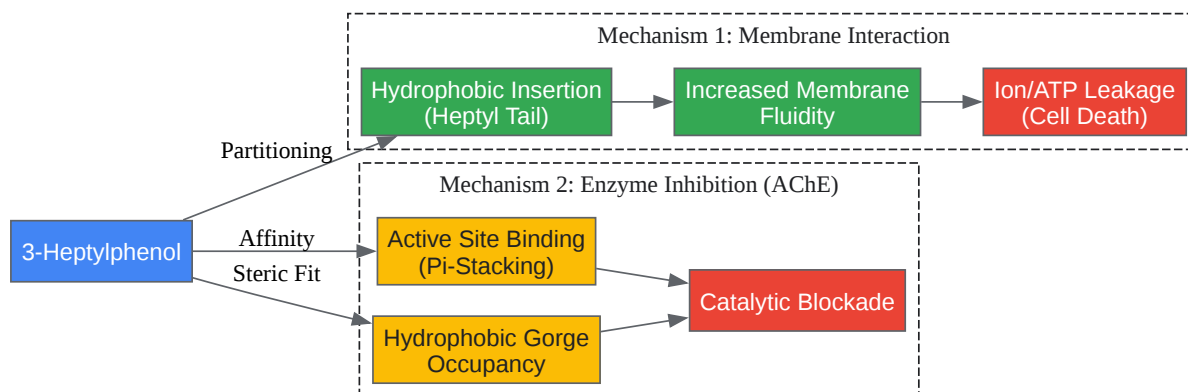
Antioxidant Activity (Radical Scavenging)

Like other phenols, **3-heptylphenol** exhibits antioxidant capacity via Hydrogen Atom Transfer (HAT).[1]

- **Reaction:**
- **Stability:** The resulting phenoxy radical is stabilized by resonance. However, the electron-donating alkyl group at the meta position is less effective at stabilizing the radical compared to ortho or para positions, making it a moderate antioxidant compared to hindered phenols (e.g., BHT).

Part 3: Visualization of Biological Interactions

The following diagram illustrates the dual mechanism of membrane disruption and enzyme inhibition.



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Figure 1: Dual mechanistic pathways of **3-Heptylphenol** interacting with lipid bilayers and enzymatic active sites.

Part 4: Experimental Protocols

To validate the biological activity of **3-Heptylphenol**, the following standardized protocols are recommended. These ensure reproducibility and data integrity.

Protocol A: Determination of Minimum Inhibitory Concentration (MIC)

Objective: Quantify antimicrobial potency against *S. aureus* or *E. coli*.

- Preparation: Dissolve **3-Heptylphenol** in DMSO to create a 10 mg/mL stock solution.
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well microplate. Final concentrations should range from 512

g/mL down to 1

g/mL.

- Control: Include a DMSO solvent control (< 1% final concentration) to rule out solvent toxicity.
- Inoculation: Add bacterial suspension (CFU/mL) to each well.
- Incubation: Incubate at 37°C for 18–24 hours.
- Readout: Determine MIC as the lowest concentration with no visible growth (turbidity). Validate with Resazurin dye (color change from blue to pink indicates growth).

Protocol B: Acetylcholinesterase (AChE) Inhibition Assay (Ellman's Method)

Objective: Assess the potential of **3-Heptylphenol** as a neuroactive scaffold.

- Reagents:
 - Buffer: 0.1 M Phosphate buffer (pH 8.0).
 - Substrate: Acetylthiocholine iodide (ATCh).
 - Chromogen: 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB).
 - Enzyme: AChE (from electric eel or human recombinant).
- Procedure:
 - Mix 140 L buffer, 20 L enzyme solution, and 20 L test compound (**3-Heptylphenol** in methanol/buffer).
 - Incubate at 25°C for 15 minutes to allow inhibitor binding.
 - Add 10

L DTNB and 10

L ATCh to initiate the reaction.

- Measurement: Monitor absorbance at 412 nm for 10 minutes. The hydrolysis of ATCh produces thiocholine, which reacts with DTNB to form a yellow anion.
- Calculation: % Inhibition =

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Part 5: Safety & Toxicology (Critical Analysis)

Warning: **3-Heptylphenol** is structurally related to Urushiol, the allergen in poison ivy/oak. While it lacks the catechol (di-hydroxy) moiety required for the formation of the highly reactive o-quinone immunogen, it retains significant irritant properties.

- Skin Sensitization: High risk. The lipophilic tail facilitates penetration into the epidermis. Although less sensitizing than urushiol (due to being a monophenol), it can still cause contact dermatitis.
- Cytotoxicity: Non-selective cytotoxicity is observed at high concentrations (>50 M) due to membrane disruption.
- Handling: All experiments must be conducted in a fume hood with nitrile gloves. Waste must be treated as hazardous organic waste.

Part 6: References

- Lu, R., et al. (2016). Analysis of Japanese Jōmon lacquer-ware by pyrolysis-gas chromatography/mass spectrometry. Bulletin of the National Museum of Japanese History. [2\[3\]\[4\]](#)
 - Context: Establishes **3-heptylphenol** as a stable marker for the degradation of polymerized urushiol lipids.
- Gouda, H., et al. (2025). [\[5\]](#) Structure-activity relationship of acetylcholinesterase inhibitory activity... of homoisoflavans. ResearchGate. [6](#)

- Context: Discusses the SAR of phenolic derivatives in AChE inhibition, highlighting the role of lipophilicity.[6][7]
- Niwa, H., et al. (2017). Analysis on the Composition/structure and Lacquering Techniques of the Coffin of Emperor Qianlong. Nature Scientific Reports. 8
 - Context: Identifies **3-heptylphenol** in the context of historical bioactive resin analysis.
- Foti, M.C. (2007). Antioxidant properties of phenols. Journal of Pharmacy and Pharmacology. 9
 - Context: Provides the mechanistic basis for the antioxidant activity of phenolic compounds.

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Sources

- 1. Correlation of physicochemical properties with antioxidant activity in phenol and thiophenol analogues - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 2. [meiji.ac.jp](https://www.meiji.ac.jp/) [[meiji.ac.jp](https://www.meiji.ac.jp/)]
- 3. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 4. bibliotekanauki.pl [bibliotekanauki.pl]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 7. Structure-activity relationship of acetylcholinesterase inhibitory activity and neurite outgrowth promoting activity of homoisoflavans and related compounds - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 8. Analysis on the Composition/structure and Lacquering Techniques of the Coffin of Emperor Qianlong Excavated from the Eastern Imperial Tombs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 9. Antioxidant properties of phenols - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]

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